

"Neuroprotective agent 3" interference with common laboratory reagents

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Compound of Interest

Compound Name: **Neuroprotective agent 3**

Cat. No.: **B15561821**

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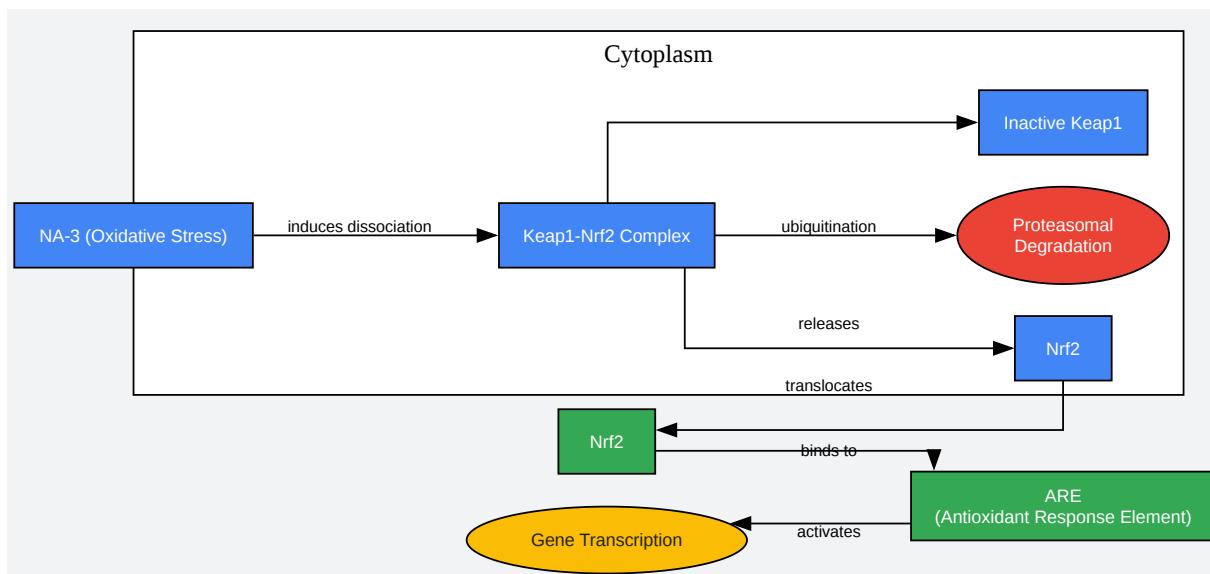
Technical Support Center: Neuroprotective Agent 3 (NA-3)

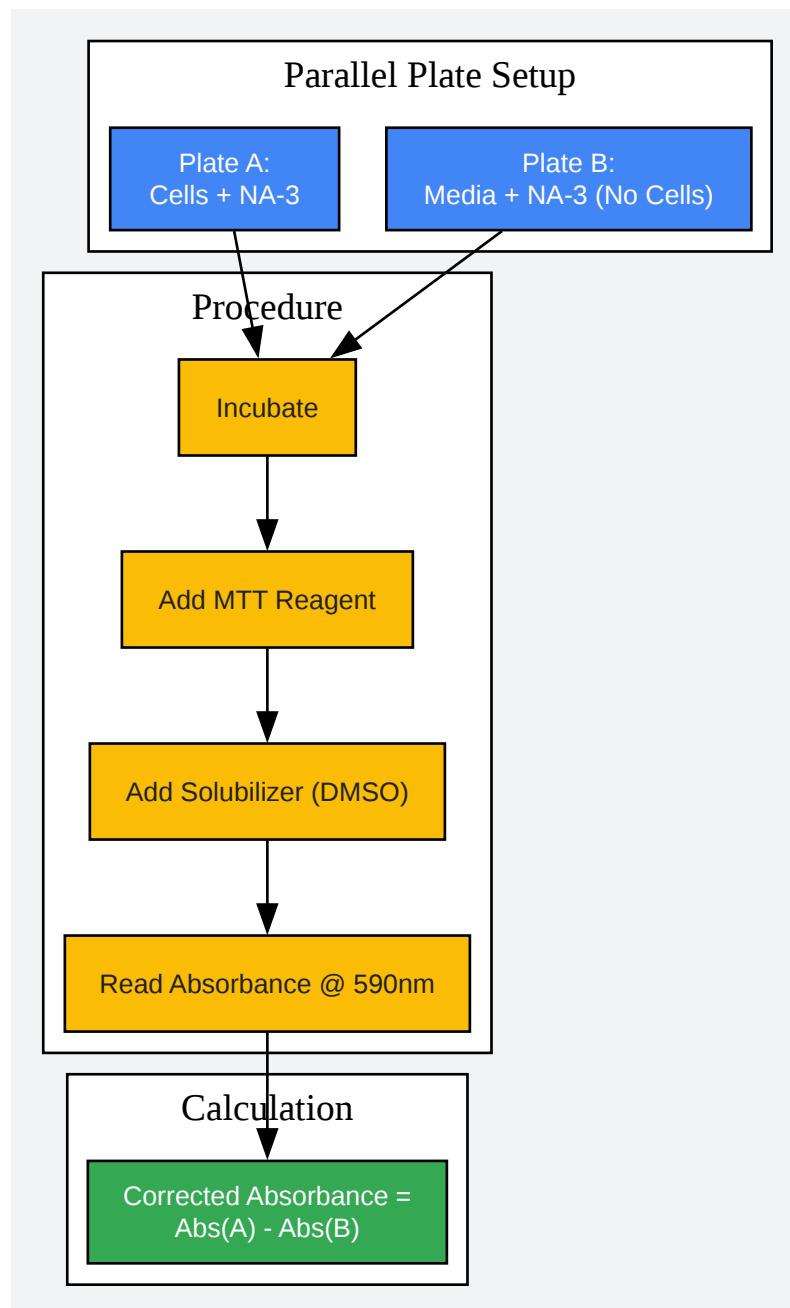
Welcome to the technical support center for **Neuroprotective Agent 3 (NA-3)**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the experimental use of NA-3 and to troubleshoot potential interference with common laboratory reagents.

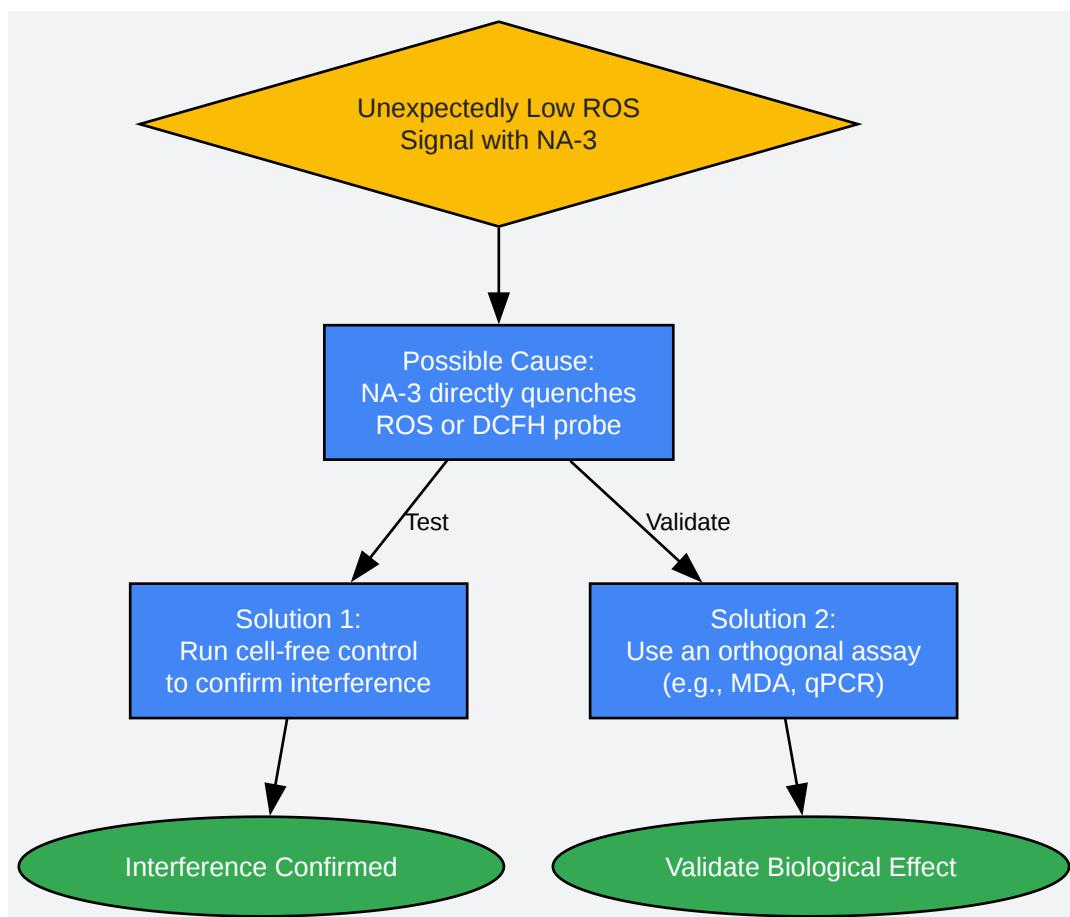
Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action for NA-3?

A1: **Neuroprotective Agent 3 (NA-3)** is a potent antioxidant compound. Its primary neuroprotective mechanism involves the activation of the Nuclear factor erythroid 2-related factor 2 (Nrf2) signaling pathway.^{[1][2][3]} Under normal conditions, Nrf2 is kept in the cytoplasm by Kelch-like ECH-associated protein 1 (Keap1), which facilitates its degradation.^{[1][2][4]} In the presence of oxidative stress or activators like NA-3, Keap1 is modified, allowing Nrf2 to translocate to the nucleus.^[1] In the nucleus, Nrf2 binds to the Antioxidant Response Element (ARE) in the promoter regions of various genes, leading to the transcription of a suite of cytoprotective proteins and antioxidant enzymes.^{[1][2]}







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References

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